

# Personal protective equipment for handling Deferiprone-d3

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## Compound of Interest

Compound Name: Deferiprone-d3

Cat. No.: B3026087

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## Essential Safety and Handling Guide for Deferiprone-d3

This guide provides critical safety and logistical information for researchers, scientists, and drug development professionals handling **Deferiprone-d3**. It offers procedural, step-by-step guidance for safe operational and disposal practices.

## Hazard Identification and Classification

**Deferiprone-d3** is classified as a hazardous substance.<sup>[1]</sup> It is crucial to understand its potential health effects to ensure safe handling. The substance is labeled with GHS07 and GHS08 pictograms, indicating significant health risks.

Table 1: GHS Hazard Classification for **Deferiprone-d3**

Hazard Class	Hazard Category	Hazard Statement
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed[2] [3]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[2] [3]
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation[2][3]
Reproductive Toxicity	Category 1B	H360: May damage fertility or the unborn child
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)	H335: May cause respiratory irritation[2][3]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment is mandatory to prevent exposure when handling **Deferiprone-d3**. The required level of PPE can vary based on the specific task being performed.

Table 2: Recommended Personal Protective Equipment

Body Part	Required PPE	Specifications and Remarks
Hands	Protective gloves	Chemical-resistant gloves (e.g., nitrile rubber). Inspect before use. Wash and dry hands after handling.[3]
Eyes/Face	Safety glasses with side-shields or goggles	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166(EU).[2]
Skin/Body	Laboratory coat, long-sleeved gown	Ensure full coverage to prevent skin contact. Work clothes should be laundered separately.[1]
Respiratory	Appropriate respirator	Use where dust formation is likely or ventilation is inadequate. A NIOSH-approved N95 filtering facepiece respirator or higher-level respiratory protection may be necessary.[4]

For tasks with a high risk of exposure, such as handling large quantities or potential for aerosolization, more stringent PPE is recommended, including double gloving and a gown.[5]

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is essential for maintaining a safe laboratory environment.

Handling Procedures:

- Avoid Contact: Prevent contact with skin and eyes. Do not breathe dust.[2]

- Ventilation: Use in a well-ventilated place.[6] Appropriate exhaust ventilation should be available where dust is formed.[3]
- Hygiene Practices: Do not eat, drink, or smoke when using this product.[1][2] Wash hands thoroughly after handling.[1][3]
- Ignition Sources: Keep away from sources of ignition and take precautionary measures against static discharge.
- Incompatibilities: Avoid contact with strong oxidizing agents.[2]

#### Storage Conditions:

- Store in a tightly closed container in a dry and well-ventilated place.[6]
- Follow the storage temperature guidelines listed on the product insert, which may include refrigeration (-20°C for long-term powder storage).[7]

## Emergency and First-Aid Measures

Immediate and appropriate first-aid is critical in the event of exposure.

Table 3: First-Aid Procedures for **Deferiprone-d3** Exposure

Exposure Route	First-Aid Measures
Ingestion	If swallowed, call a POISON CENTER or doctor immediately if you feel unwell.[2][3] Rinse mouth with water.[3][6] Do not induce vomiting.[6]
Inhalation	If inhaled, remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2][3][6] Get medical attention if symptoms occur.[2]
Skin Contact	If on skin, wash off immediately with plenty of soap and water while removing all contaminated clothing.[2][3][6] If skin irritation occurs, get medical advice.[3]
Eye Contact	If in eyes, rinse cautiously with water for several minutes.[2][3] Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes.[2][6] Get medical attention.[2]

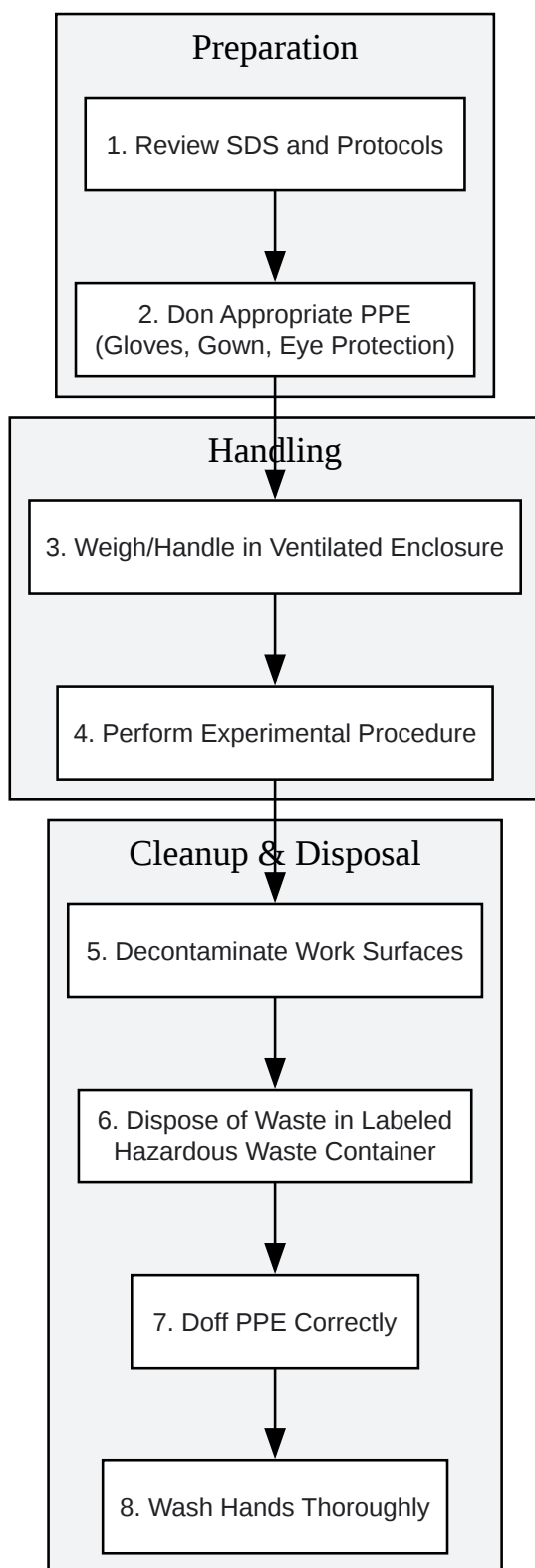
## Disposal Plan

**Deferiprone-d3** and its contaminated packaging must be disposed of as hazardous waste.

- Product Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[8] Do not allow the product to enter drains.
- Contaminated Packaging: Dispose of as unused product in accordance with federal, state, and local environmental regulations.[8]

## Operational Workflow for Handling Deferiprone-d3

The following diagram outlines the standard workflow for safely handling **Deferiprone-d3** in a laboratory setting.



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Caption: Workflow for safe handling of **Deferiprone-d3**.

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## References

- 1. [datasheets.scbt.com](https://datasheets.scbt.com) [[datasheets.scbt.com](https://datasheets.scbt.com)]
- 2. [fishersci.com](https://fishersci.com) [[fishersci.com](https://fishersci.com)]
- 3. [s3.amazonaws.com](https://s3.amazonaws.com) [[s3.amazonaws.com](https://s3.amazonaws.com)]
- 4. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 5. [whca.org](https://whca.org) [[whca.org](https://whca.org)]
- 6. [cleanchemlab.com](https://cleanchemlab.com) [[cleanchemlab.com](https://cleanchemlab.com)]
- 7. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
- 8. Deferiprone | C<sub>7</sub>H<sub>9</sub>NO<sub>2</sub> | CID 2972 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Personal protective equipment for handling Deferiprone-d<sub>3</sub>]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3026087#personal-protective-equipment-for-handling-deferiprone-d3>]

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